

# Diacetone acrylamide CAS number and molecular weight.

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## Compound of Interest

Compound Name: *Diacetone acrylamide*

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## Diacetone Acrylamide: A Technical Guide

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **Diacetone Acrylamide** (DAAM), a versatile functional monomer. It covers its chemical and physical properties, synthesis, and key applications, with a focus on its role in polymer chemistry. Detailed experimental protocols and reaction diagrams are included to support researchers in their practical applications of this compound.

## Core Properties of Diacetone Acrylamide

**Diacetone Acrylamide** (DAAM) is a white crystalline solid known for its dual reactivity, which is imparted by its N-substituted amide and ketone functional groups. This unique structure allows for its use in a wide array of polymerization and crosslinking reactions.

## Physicochemical Data

The key quantitative properties of **diacetone acrylamide** are summarized in the table below for easy reference.

Property	Value
CAS Number	2873-97-4
Molecular Formula	C <sub>9</sub> H <sub>15</sub> NO <sub>2</sub>
Molecular Weight	169.22 g/mol [1]
Appearance	White to off-white crystalline solid or powder[2]
Melting Point	53-57 °C[3]
Boiling Point	120 °C at 8 mmHg[3]
Solubility	Soluble in water, ethanol, acetone, and other polar solvents[2]

## Safety and Handling

DAAM is classified as harmful if swallowed.[1][3] It is also hygroscopic and may cause eye and skin irritation.[4] Proper personal protective equipment, including gloves and safety glasses, should be worn when handling this chemical.[4] Store in a cool, dry, and well-ventilated place in a tightly sealed container.[5]

## Synthesis of Diacetone Acrylamide

The most common industrial synthesis of **diacetone acrylamide** involves the Ritter reaction, using acetone and acrylonitrile as starting materials with a strong acid catalyst, typically sulfuric acid.[6][7]

## Experimental Protocol: Synthesis of Diacetone Acrylamide

This protocol is based on established laboratory methods for the synthesis of DAAM.[4][8]

Materials:

- Acrylonitrile
- Acetone

- Concentrated Sulfuric Acid (98%)
- Ammonia solution
- Toluene
- Anhydrous calcium chloride

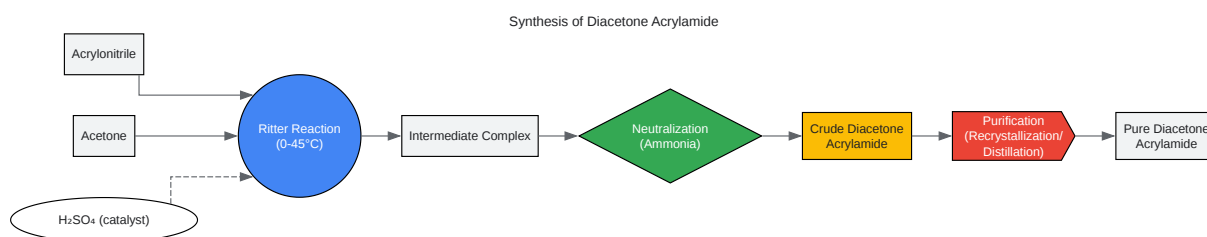
Procedure:

- Cool 392g (3.92 moles) of concentrated sulfuric acid to 0°C in a reaction vessel equipped with a stirrer and a dropping funnel.
- Prepare a mixture of 113.5g (2.14 moles) of acrylonitrile and 203.5g (1.75 moles) of diacetone alcohol.
- Add the acrylonitrile-diacetone alcohol mixture dropwise to the cooled sulfuric acid over 1.5 hours, maintaining the temperature between 0-5°C.
- After the addition is complete, stir the mixture at 0-5°C for 30 minutes.
- Allow the reaction mixture to slowly warm to 40-42°C and hold at this temperature for 3 hours.
- Cool the mixture to 15°C and add 500 mL of acetone, ensuring the temperature remains between 15-20°C.
- Neutralize the reaction mixture with an ammonia solution to a pH greater than 7 but less than 8, keeping the mixture cool in an ice bath.
- Separate the resulting oil layer. The crude DAAM can be purified by distillation under reduced pressure or by recrystallization.
- For purification via recrystallization, dissolve the crude product in water and extract with a non-polar solvent like hexane to remove oil-soluble impurities. The aqueous layer is then cooled, and a soluble salt is added to salt out the DAAM. The precipitated solid is filtered, redissolved in a suitable solvent like acetone, dried with a drying agent such as anhydrous

calcium chloride, filtered, and the solvent is removed under reduced pressure to yield purified **diacetone acrylamide**.<sup>[9]</sup>

Characterization: The final product can be characterized by:

- <sup>1</sup>H NMR Spectroscopy: To confirm the chemical structure.
- FTIR Spectroscopy: To identify the characteristic functional groups (amide and ketone).
- Mass Spectrometry: To determine the molecular weight.<sup>[4][8]</sup>
- Melting Point Analysis: To assess purity.



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*Synthesis of **Diacetone Acrylamide** via the Ritter Reaction.*

## Polymerization and Crosslinking Applications

A primary application of **diacetone acrylamide** is in the formation of functional polymers through copolymerization. The pendant ketone groups on the resulting polymer backbone are available for subsequent crosslinking reactions, most notably with adipic acid dihydrazide (ADH). This "keto-hydrazide" chemistry is a cornerstone of ambient temperature, self-crosslinking technology, particularly in coatings and adhesives.<sup>[10][11]</sup>

## Experimental Protocol: Emulsion Polymerization of a DAAM-containing Copolymer

The following is a generalized protocol for the emulsion polymerization of a methyl methacrylate (MMA), butyl acrylate (BA), and DAAM terpolymer.

### Materials:

- Methyl methacrylate (MMA), inhibitor removed
- Butyl acrylate (BA), inhibitor removed
- **Diacetone acrylamide (DAAM)**
- Ammonium persulfate (APS), initiator
- Sodium lauryl sulfate (SLS), emulsifier
- Nonylphenol ethoxylate (NP-10), emulsifier
- Sodium bicarbonate
- Deionized water

### Procedure:

- Prepare a pre-emulsion by mixing the monomers (MMA, BA, and DAAM) with the emulsifiers (SLS and NP-10) and a portion of the deionized water. The concentration of DAAM is typically 1-5% by weight of the total monomer mixture.[\[10\]](#)
- Charge a reactor equipped with a stirrer, condenser, and thermometer with deionized water and sodium bicarbonate. Heat the reactor to 72°C.
- Introduce a small portion of the pre-emulsion and the initiator (APS dissolved in water) into the reactor to form seed particles.
- After the seed formation, gradually feed the remaining pre-emulsion and initiator solution into the reactor over a period of 2-3 hours, maintaining the reaction temperature.

- After the feeding is complete, continue the reaction for another 1-2 hours to ensure high monomer conversion.
- Cool the reactor to room temperature and filter the resulting latex emulsion.[\[4\]](#)[\[8\]](#)

## Experimental Protocol: Crosslinking with Adipic Acid Dihydrazide (ADH)

This protocol describes the crosslinking of the DAAM-containing latex emulsion.

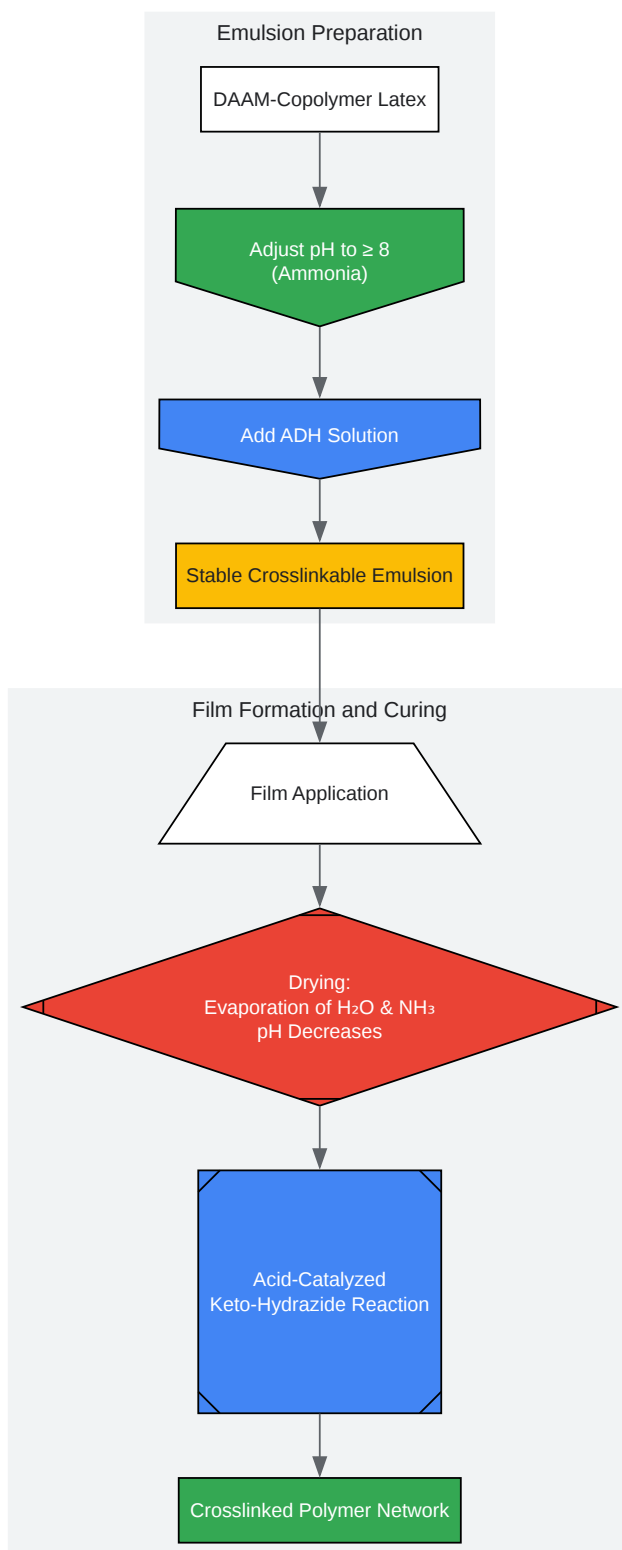
Materials:

- DAAM-containing latex emulsion
- Adipic acid dihydrazide (ADH)
- Ammonia solution (for pH adjustment)

Procedure:

- Adjust the pH of the DAAM-containing latex emulsion to  $\geq 8$  with an ammonia solution.[\[10\]](#)
- Prepare an aqueous solution of ADH. The molar ratio of DAAM to ADH is typically around 2:1.[\[11\]](#)
- Add the ADH solution to the pH-adjusted latex emulsion with stirring. The emulsion remains stable in this state.[\[10\]](#)
- Apply the formulated emulsion as a film to a substrate.
- As the film dries, water and ammonia evaporate, causing the pH to decrease.[\[10\]](#) This acidic environment catalyzes the crosslinking reaction between the ketone groups of DAAM and the hydrazide groups of ADH, forming a stable, crosslinked polymer network.[\[2\]](#)

## DAAM-ADH Crosslinking Workflow



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*Workflow for the crosslinking of a DAAM-containing emulsion with ADH.*

## Applications in Research and Development

The unique properties of **diacetone acrylamide** and its polymers make it a valuable tool in various research and development areas.

- **Coatings and Adhesives:** The DAAM-ADH crosslinking system is widely used to enhance the mechanical and resistance properties of waterborne coatings and adhesives.[8] The ambient temperature curing is particularly advantageous for energy efficiency and for use on heat-sensitive substrates.
- **Hydrogels:** DAAM can be incorporated into hydrogel networks. The ketone groups provide sites for post-fabrication modification and crosslinking, allowing for the tuning of hydrogel properties such as swelling behavior, mechanical strength, and degradability. This is of interest in biomedical applications like drug delivery and tissue engineering.[8]
- **Photosensitive Resins:** DAAM is used as a component in photosensitive resins, where it contributes to the final properties of the cured material, such as strength and resistance.
- **Textile and Paper Treatment:** Copolymers of DAAM are used as sizing agents and binders to improve the strength and durability of textiles and paper products.

The versatility of **diacetone acrylamide**, particularly its ability to undergo controlled crosslinking reactions, ensures its continued importance in the development of advanced polymer materials for a wide range of scientific and industrial applications.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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